

Natural Occurrence of 2,6-Dimethyl-2-heptanol Undocumented in Scientific Literature

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Compound of Interest

Compound Name: 2,6-Dimethyl-2-heptanol

Cat. No.: B077958

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Comprehensive searches of scientific databases and chemical reference materials have found no evidence of **2,6-Dimethyl-2-heptanol** occurring as a natural product. This compound, a branched-chain saturated alcohol, is recognized for its use in the fragrance and cosmetics industries, but its origins are consistently reported as synthetic.

Multiple chemical suppliers and fragrance industry resources explicitly state that **2,6-Dimethyl-2-heptanol** has not yet been found in nature[1]. It is described as a colorless liquid with a delicate, floral scent reminiscent of freesias, and it is synthesized for use in perfume compositions[1]. The compound is valued in various industries as a solvent, chemical intermediate, and additive in formulations for coatings, adhesives, and personal care products due to its pleasant odor, stability, and solubility[2].

While its isomer, 2,6-dimethyl-4-heptanol, has been noted in wine, there is no such documentation for **2,6-Dimethyl-2-heptanol**[3]. The compound is well-characterized, with its chemical and physical properties, such as its molecular weight, boiling point, and spectral data, readily available in chemical databases like PubChem and the NIST WebBook[4][5]. Toxicological and dermatological reviews have been conducted on **2,6-Dimethyl-2-heptanol** in the context of its use as a fragrance ingredient[6].

The synthesis of **2,6-Dimethyl-2-heptanol** is typically achieved through a Grignard reaction involving 6-methyl-5-hepten-2-one and methylmagnesium chloride, followed by hydrogenation[1][7].

Given the absence of any reports on its natural occurrence, a technical guide on its natural sources, including quantitative data, experimental protocols for isolation from natural matrices, and associated biological signaling pathways, cannot be compiled. The available scientific information exclusively points to its identity as a synthetic chemical.

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